

2,2-Dimethyl-3-hexanone molecular formula and weight

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Compound of Interest

Compound Name: **2,2-Dimethyl-3-hexanone**

Cat. No.: **B1296249**

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A Technical Guide to 2,2-Dimethyl-3-hexanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **2,2-Dimethyl-3-hexanone**, a branched aliphatic ketone. The information is presented to support research and development activities where this compound may be of interest.

Chemical Identity and Properties

2,2-Dimethyl-3-hexanone is a colorless, transparent liquid at standard temperature and pressure.^[1] Its structure consists of a hexane chain with a ketone functional group at the third carbon and two methyl groups at the second carbon position.^[1]

Quantitative Data Summary

The fundamental molecular properties of **2,2-Dimethyl-3-hexanone** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C8H16O
Molecular Weight	128.21 g/mol
CAS Number	5405-79-8
IUPAC Name	2,2-Dimethylhexan-3-one
Synonyms	tert-Butyl propyl ketone, 2,2-dimethylhexan-3-one

Data sourced from multiple chemical databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical characterization of **2,2-Dimethyl-3-hexanone** are typically documented in specialized chemical literature, such as peer-reviewed journals or patents. A documented synthesis method can be found in *Tetrahedron*, Volume 29, page 479, published in 1973.[\[1\]](#)

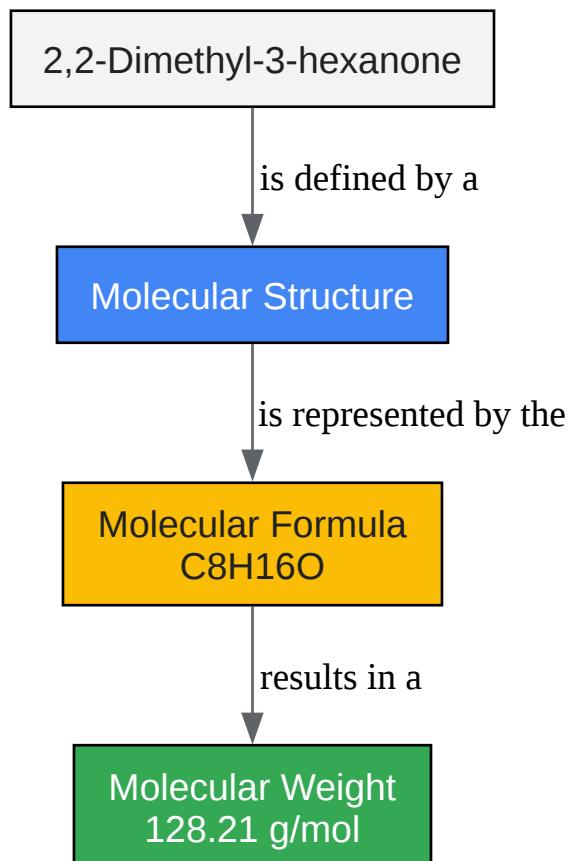
Standard analytical methodologies for the characterization of this compound would include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the carbon-hydrogen framework.
- Infrared (IR) Spectroscopy: To identify the characteristic carbonyl (C=O) functional group stretch.
- Mass Spectrometry (MS): To determine the mass-to-charge ratio and fragmentation pattern, confirming the molecular weight.[\[2\]](#)
- Gas Chromatography (GC): To assess purity and for separation from reaction mixtures.

The development of specific experimental protocols would be contingent on the research or application context, such as its use as a starting material, a solvent, or a reference standard.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental chemical properties.



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Caption: Logical relationship between chemical name, structure, formula, and molecular weight.

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